

Application Notes: The Role of Titanium Triisostearoylisopropoxide in Cosmetic Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Titanium triisostearoylisopropoxide*

Cat. No.: *B008528*

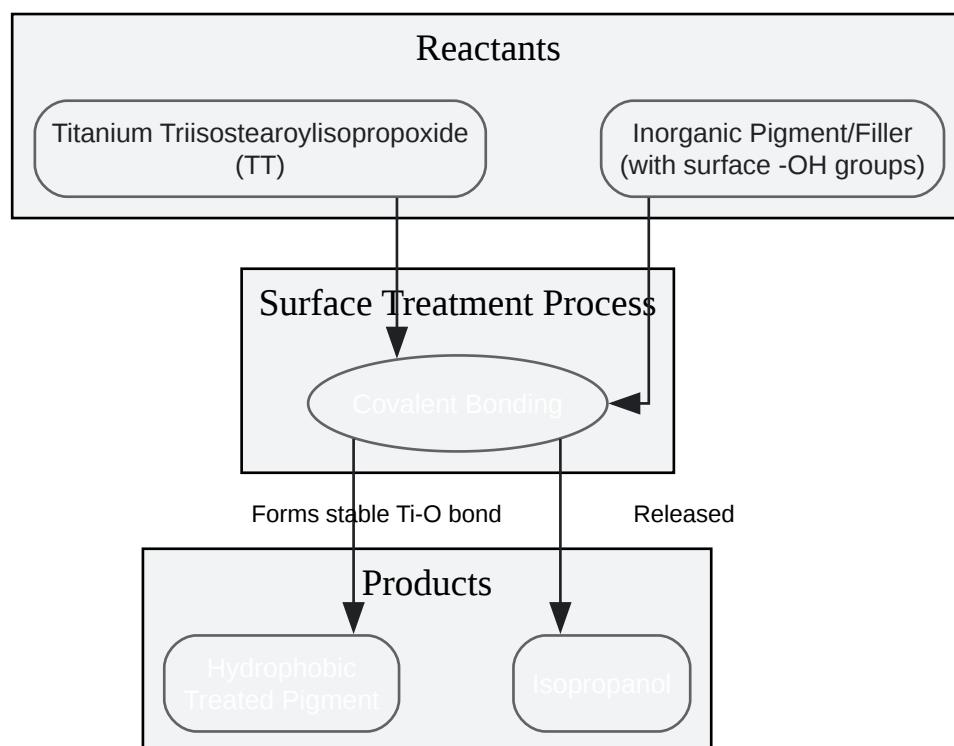
[Get Quote](#)

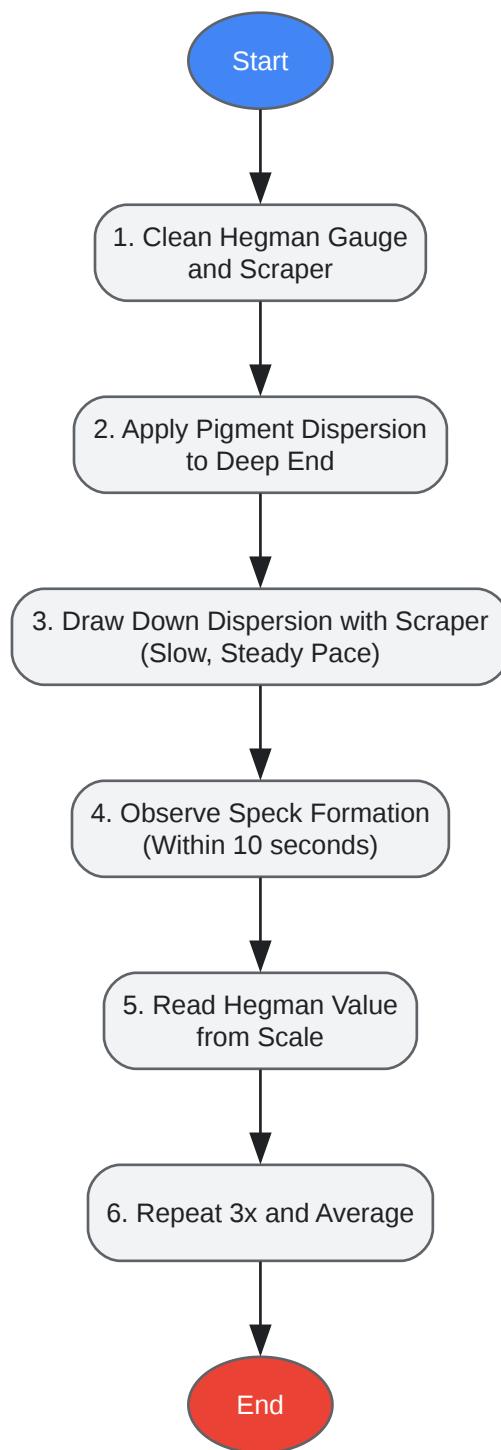
Introduction

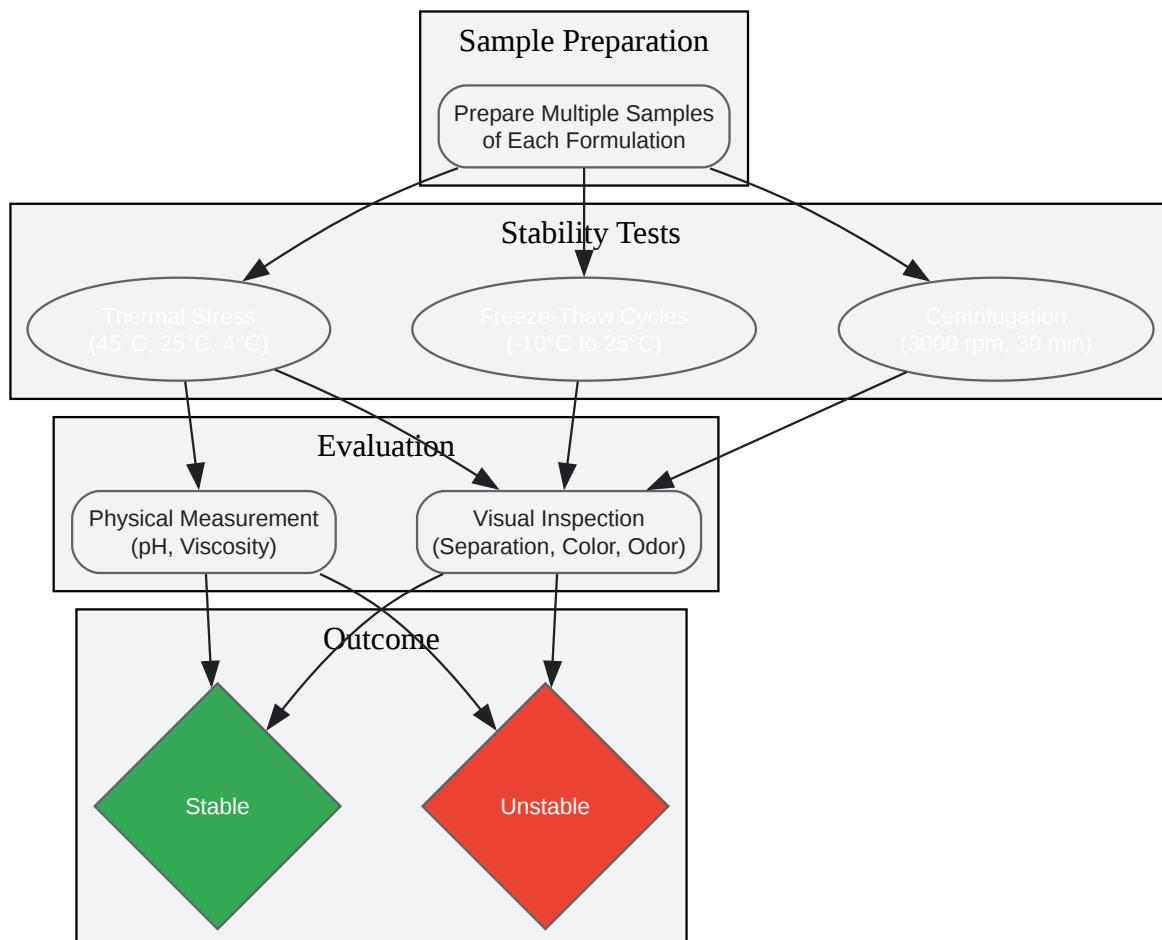
Titanium triisostearoylisopropoxide (CAS No. 61417-49-0), hereafter referred to as TT, is a versatile organo-titanate compound extensively utilized in the cosmetics industry. Its primary function is as a surface modifying and coupling agent for pigments and fillers.^{[1][2][3][4]} By chemically bonding to the surface of inorganic particles, TT dramatically alters their surface chemistry from hydrophilic to lipophilic.^{[3][4]} This transformation is fundamental to achieving superior performance in a wide range of cosmetic formulations, particularly in color cosmetics and sunscreens.^{[5][6]} These application notes provide an in-depth overview of the functional benefits, mechanisms of action, and formulation guidelines for TT.

Mechanism of Action

TT functions by creating a covalent bond with the hydroxyl groups present on the surface of inorganic pigments and fillers such as titanium dioxide, iron oxides, and talc.^{[7][8][9][10]} The isopropoxy group on the titanium atom is reactive and is lost during the reaction with the particle surface, forming a stable Ti-O-pigment bond.^[9] The remaining three long-chain isostearoyl groups orient outwards, creating a dense, hydrophobic layer around the particle.^[11] This lipophilic coating reduces the surface energy of the particles, preventing their re-agglomeration and promoting their dispersion in the oil phase of a cosmetic formulation.^{[4][11]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Titanium Complexes as Used in Cosmetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. paulaschoice.co.uk [paulaschoice.co.uk]

- 3. lesielle.com [lesielle.com]
- 4. nbinno.com [nbinno.com]
- 5. Kobo-Product Categories [koboproductsinc.com]
- 6. Isopropyl titanium triisostearate - Descrizione [tiips.com]
- 7. cir-safety.org [cir-safety.org]
- 8. cir-safety.org [cir-safety.org]
- 9. cir-safety.org [cir-safety.org]
- 10. Buy Isopropyl titanium triisostearate (EVT-318269) | 61417-49-0 [evitachem.com]
- 11. koboproductsinc.com [koboproductsinc.com]
- To cite this document: BenchChem. [Application Notes: The Role of Titanium Triisostearoylisopropoxide in Cosmetic Formulations]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b008528#role-of-titanium-triisostearoylisopropoxide-in-cosmetic-formulations>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

